

# 2-Fluorobenzoic Acid-d4 CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Fluorobenzoic Acid-d4

Cat. No.: B589444

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## In-Depth Technical Guide: 2-Fluorobenzoic Acid-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Fluorobenzoic Acid-d4**, a stable isotope-labeled compound crucial for quantitative analysis in research and drug development.

### Core Compound Data

Quantitative data for **2-Fluorobenzoic Acid-d4** is summarized in the table below for easy reference.

Property	Value
CAS Number	646502-89-8[1][2]
Molecular Weight	144.14[1][2]
Molecular Formula	C <sub>7</sub> HD <sub>4</sub> FO <sub>2</sub> [1][2]
Synonyms	Benzoic-2,3,4,5-d <sub>4</sub> acid, 6-fluoro-; 2-fluorobenzoic-3,4,5,6-d <sub>4</sub> Acid; o-Fluorobenzoic Acid-d <sub>4</sub>
Isotopic Enrichment	≥98 atom % D

## Primary Application: Internal Standard in Mass Spectrometry

**2-Fluorobenzoic Acid-d<sub>4</sub>** is the deuterated form of 2-Fluorobenzoic acid.[3][4] Its primary and critical application in a scientific setting is as a stable isotope-labeled (SIL) internal standard for quantitative analysis using mass spectrometry (MS), often coupled with chromatography techniques like liquid chromatography (LC-MS).

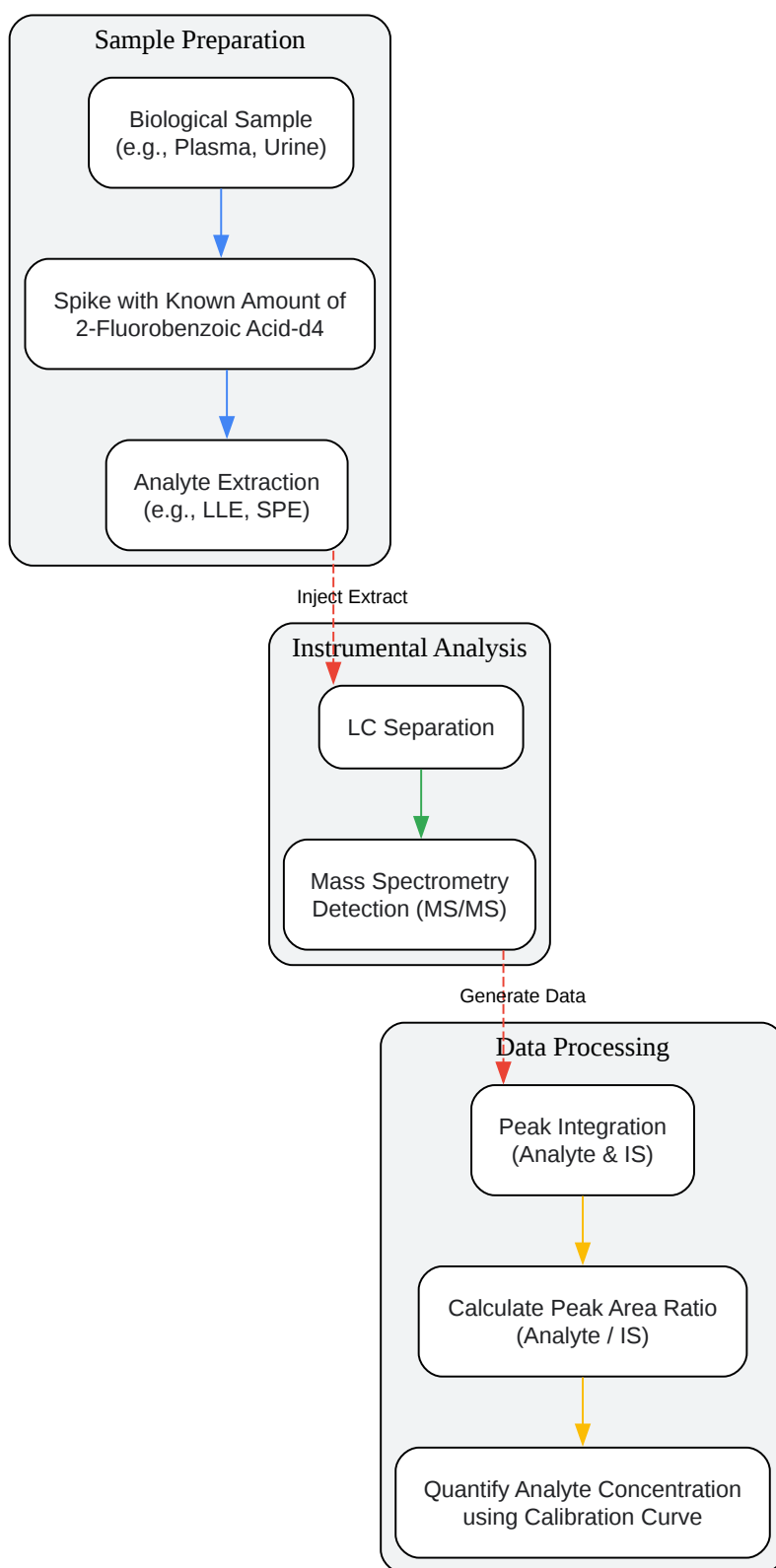
The use of a deuterated internal standard is considered the gold standard in quantitative mass spectrometry for several reasons:

- **Compensates for Variability:** It corrects for variations that can occur during sample preparation, extraction, and instrument analysis.
- **Mimics Analyte Behavior:** Being chemically almost identical to the non-labeled analyte, it behaves similarly during extraction and chromatographic separation.
- **Corrects for Matrix Effects:** It helps to compensate for ion suppression or enhancement caused by other components in the sample matrix, which is a common challenge in complex biological samples.

One specific application noted is its use as a labeled intermediate for the analysis of Meclofenamic Acid.[2]

## Experimental Workflow: Quantitative Analysis using a Deuterated Internal Standard

The following diagram illustrates a typical workflow for a quantitative analysis experiment, such as a pharmacokinetic study, employing a deuterated internal standard like **2-Fluorobenzoic Acid-d4**. This process ensures high accuracy and precision in the final concentration measurement of the target analyte.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

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